

Technical Support Center: Anhydrous Indium Tin Pentachloride

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Compound of Interest

Compound Name: *Indium tin pentachloride*

Cat. No.: *B15177337*

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This technical support center provides guidance on the storage and handling of anhydrous **Indium Tin Pentachloride** (InSnCl_5). As a mixed metal halide, it is crucial to handle this compound with extreme care due to its reactivity, particularly its sensitivity to moisture. The information provided here is compiled from data on its constituent components, Indium Trichloride (InCl_3) and Tin Tetrachloride (SnCl_4), and general best practices for handling air-sensitive materials.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous **Indium Tin Pentachloride**?

A1: Anhydrous **Indium Tin Pentachloride** is a mixed metal halide with the chemical formula InSnCl_5 . It is a solid material that is highly sensitive to moisture and air. Due to its Lewis acidic nature, inherited from its tin and indium components, it is used in various applications, including as a catalyst in organic synthesis and as a precursor for thin-film deposition.

Q2: What are the primary hazards associated with anhydrous **Indium Tin Pentachloride**?

A2: The primary hazards are related to its reactivity with water and its corrosive nature. Contact with moisture will lead to a vigorous reaction, releasing corrosive hydrogen chloride (HCl) gas. The compound itself is corrosive to skin, eyes, and the respiratory tract.^{[1][2][3]} Inhalation can cause severe irritation and potential lung damage.^{[1][4]}

Q3: What are the recommended storage conditions for this material?

A3: Anhydrous **Indium Tin Pentachloride** must be stored in a tightly sealed container in a dry, well-ventilated area, away from moisture and incompatible materials.[1][5][6] Storage in an inert atmosphere (e.g., in a glove box or desiccator with a suitable desiccant) is highly recommended.

Q4: What personal protective equipment (PPE) should I wear when handling this compound?

A4: A comprehensive suite of PPE is required. This includes chemical-resistant gloves (neoprene or nitrile), chemical safety goggles and a face shield, and a lab coat.[2][5] Work should always be conducted in a certified chemical fume hood.[1] For operations that may generate dust, respiratory protection is necessary.[1][6]

Q5: What should I do in case of a spill?

A5: In the event of a small spill, evacuate the immediate area. Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water.[5] Collect the mixture in a sealed container for proper disposal. For larger spills, evacuate the area and contact emergency services.

Q6: How should I dispose of waste anhydrous **Indium Tin Pentachloride**?

A6: Waste should be treated as hazardous. Dispose of the material in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.[1]

Troubleshooting Guides

This section addresses specific issues that researchers may encounter during their experiments.

Issue 1: The material has turned yellow and is fuming.

- **Possible Cause:** Exposure to moist air. The fuming is likely due to the reaction with water vapor, producing HCl gas. The color change may indicate the formation of hydrated complexes or oxides.
- **Solution:**

- Ensure all handling is performed under strictly anhydrous conditions, preferably within a glove box with low oxygen and moisture levels.
- Use only dry solvents and reagents.
- If the material is already compromised, it may not be suitable for moisture-sensitive reactions. Consider purification by sublimation if appropriate equipment is available, though this may be difficult for a mixed halide.

Issue 2: Poor reactivity or inconsistent results in my synthesis.

- Possible Cause: The anhydrous **Indium Tin Pentachloride** may have partially hydrolyzed due to improper storage or handling, reducing its activity as a Lewis acid.
- Solution:
 - Verify the integrity of your storage container and the dryness of your reaction setup.
 - Always use freshly opened material or material that has been stored under a rigorously inert atmosphere.
 - Consider using a fresh batch of the reagent for critical experiments.

Issue 3: The material is difficult to handle and transfer due to its static nature.

- Possible Cause: Anhydrous powders can be prone to static electricity.
- Solution:
 - Use anti-static weighing boats or spatulas.
 - Work in an environment with controlled humidity (though this is contrary to the requirement for anhydrous conditions, so a glove box is the best solution).
 - If working in a fume hood, ensure the airflow is not excessively high, which can exacerbate the dispersal of fine powders.

Quantitative Data Summary

The following table summarizes key quantitative data for the constituent components of anhydrous **Indium Tin Pentachloride**, which can serve as a reference.

Property	Indium Trichloride (InCl_3)	Tin Tetrachloride (SnCl_4)
Molecular Weight	221.18 g/mol	260.52 g/mol
Melting Point	586 °C (sublimes)	-33 °C
Boiling Point	600 °C	114.1 °C
Density	3.46 g/cm ³	2.226 g/cm ³
Appearance	White to off-white crystalline powder	Colorless to slightly yellow fuming liquid
Solubility	Soluble in water (reacts), ether, and other organic solvents.	Reacts violently with water. Soluble in many organic solvents.
Incompatible Materials	Water, strong oxidizing agents, strong bases.	Water, alcohols, amines, strong bases, oxidizing agents. [5]

Experimental Protocols

Protocol 1: General Handling and Dispensing of Anhydrous **Indium Tin Pentachloride** in a Glove Box

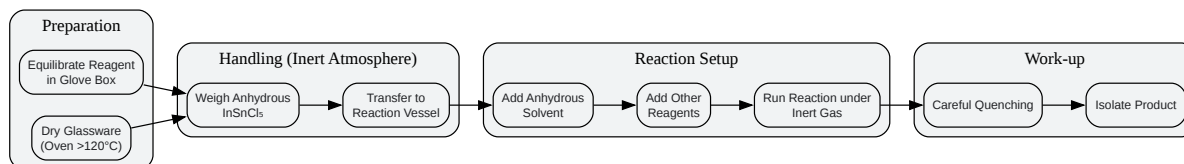
- **Preparation:** Ensure the glove box atmosphere is inert (e.g., nitrogen or argon) with oxygen and moisture levels below 10 ppm. All glassware, spatulas, and other equipment must be thoroughly dried in an oven at >120°C overnight and cooled in the glove box antechamber.
- **Equilibration:** Bring the sealed container of anhydrous **Indium Tin Pentachloride** into the glove box and allow it to equilibrate to the glove box temperature before opening to prevent condensation.
- **Dispensing:** Carefully open the container. Using a clean, dry spatula, weigh the desired amount of the powder into a tared and dried reaction vessel.

- **Sealing:** Tightly reseal the main container immediately after dispensing. Seal the reaction vessel containing the dispensed material before removing it from the glove box through the antechamber.

Protocol 2: Setting up a Reaction with Anhydrous **Indium Tin Pentachloride** under an Inert Atmosphere (Schlenk Line)

- **Glassware Preparation:** Assemble the reaction glassware (e.g., a three-neck round-bottom flask with a condenser and addition funnel) and flame-dry it under vacuum using a heat gun. Allow the glassware to cool to room temperature under a positive pressure of inert gas (e.g., argon or nitrogen).
- **Reagent Transfer:** In a glove box, weigh the anhydrous **Indium Tin Pentachloride** into the reaction flask. Seal the flask with a septum.
- **Solvent Addition:** Add a dry, degassed solvent to the reaction flask via a cannula or a syringe through the septum.
- **Reaction:** Stir the mixture and proceed with the addition of other reagents as required by the specific experimental procedure, maintaining a positive pressure of inert gas throughout the reaction.
- **Work-up:** Quench the reaction carefully, considering the reactivity of any remaining anhydrous **Indium Tin Pentachloride**. A common method is the slow addition of a protic solvent at a low temperature.

Visualizations



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Caption: Experimental workflow for handling anhydrous **Indium Tin Pentachloride**.



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References

- 1. neilsonlab.colostate.edu [neilsonlab.colostate.edu]
- 2. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 3. Unraveling the Impact of Halide Mixing on Perovskite Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. Indium tin pentachloride | Cl₅InSn+2 | CID 56843146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ehs.umich.edu [ehs.umich.edu]
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